

CAS number and molecular structure of dibutyl phosphate

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Compound of Interest

Compound Name: *Dibutyl phosphate*

Cat. No.: *B7800259*

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An In-Depth Technical Guide to **Dibutyl Phosphate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dibutyl phosphate** (DBP), a versatile organophosphate compound. It covers its fundamental chemical and physical properties, detailed synthesis and analytical protocols, and its wide-ranging applications in industrial and research settings.

Core Properties and Molecular Structure

Dibutyl phosphate, registered under CAS number 107-66-4, is an organic compound with the molecular formula $C_8H_{19}O_4P$.^{[1][2]} It is also known by several synonyms, including dibutyl hydrogen phosphate and di-n-butyl phosphate.^{[2][3]} Structurally, it is a dialkyl phosphate, which is a moderately strong acid formed from the partial esterification of phosphoric acid.^[4]

Molecular Structure: The structure consists of a central phosphorus atom double-bonded to one oxygen atom, single-bonded to two butoxy groups ($-O-CH_2(CH_2)_2CH_3$), and a hydroxyl group ($-OH$).

Physical and Chemical Properties **Dibutyl phosphate** is a pale-amber to brown, odorless liquid. It is combustible but not flammable, with a flash point of 188°C and an auto-ignition temperature of 420°C. It reacts vigorously and exothermically with bases and is incompatible

with strong oxidizing agents and alkali metals. Upon reaction with many metals, it can liberate flammable hydrogen gas.

Table 1: Key Properties of **Dibutyl Phosphate**

Property	Value	Reference(s)
CAS Number	107-66-4	
Molecular Formula	C ₈ H ₁₉ O ₄ P	
Molecular Weight	210.21 g/mol	
Appearance	Pale-amber, odorless liquid	
Density	1.06 g/cm ³	
Melting Point	-13 °C	
Boiling Point	Decomposes at 100-138 °C	
Water Solubility	Moderately soluble (18 g/L at 20°C)	
Vapor Pressure	~1 mmHg at 20°C	
Acidity (pKa)	0.88 (estimated)	

Experimental Protocols

Synthesis of Dibutyl Phosphate from Phosphorous Acid

A common method for synthesizing **dibutyl phosphate** involves the reaction of phosphorous acid with n-butanol. The following protocol is based on optimized reaction conditions to achieve a high yield.

Objective: To synthesize **dibutyl phosphate** with a high yield.

Materials:

- Phosphorous acid (H₃PO₃)

- n-butanol (C_4H_9OH)
- Reaction vessel with heating and stirring capabilities
- Separation funnel
- Distillation apparatus

Procedure:

- **Reactant Charging:** Charge the reaction vessel with n-butanol and phosphorous acid. The optimal molar ratio is 3.6 moles of n-butanol to 1 mole of phosphorous acid.
- **Reaction:** Heat the mixture to a temperature range of 125-135°C. Maintain vigorous stirring.
- **Reaction Time:** Allow the reaction to proceed for 3 hours under these conditions. This duration has been identified as optimal when no catalyst is used.
- **Product Isolation:** After the reaction is complete, cool the mixture. The product, **dibutyl phosphate**, can be separated from unreacted starting materials and byproducts.
- **Purification:** Further purification can be achieved through techniques such as distillation or extraction to obtain **dibutyl phosphate** with a yield of approximately 68%.

Analytical Quantification by Gas Chromatography (NIOSH Method 5017)

This protocol outlines the determination of airborne **dibutyl phosphate** concentration using gas chromatography with a phosphorus flame photometric detector (FPD), as detailed in NIOSH Method 5017.

Objective: To quantify the concentration of **dibutyl phosphate** in an air sample.

Materials:

- Personal sampling pump
- 1.0- μm PTFE filter

- Gas chromatograph with a phosphorus FPD
- Glass column (1.2 m x 6-mm OD; 3% OV-101 on 100/120 mesh Chromosorb WHP)
- Acetonitrile (CH₃CN)
- N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) for derivatization
- **Dibutyl phosphate** standard
- Tributyl phosphate (internal standard)

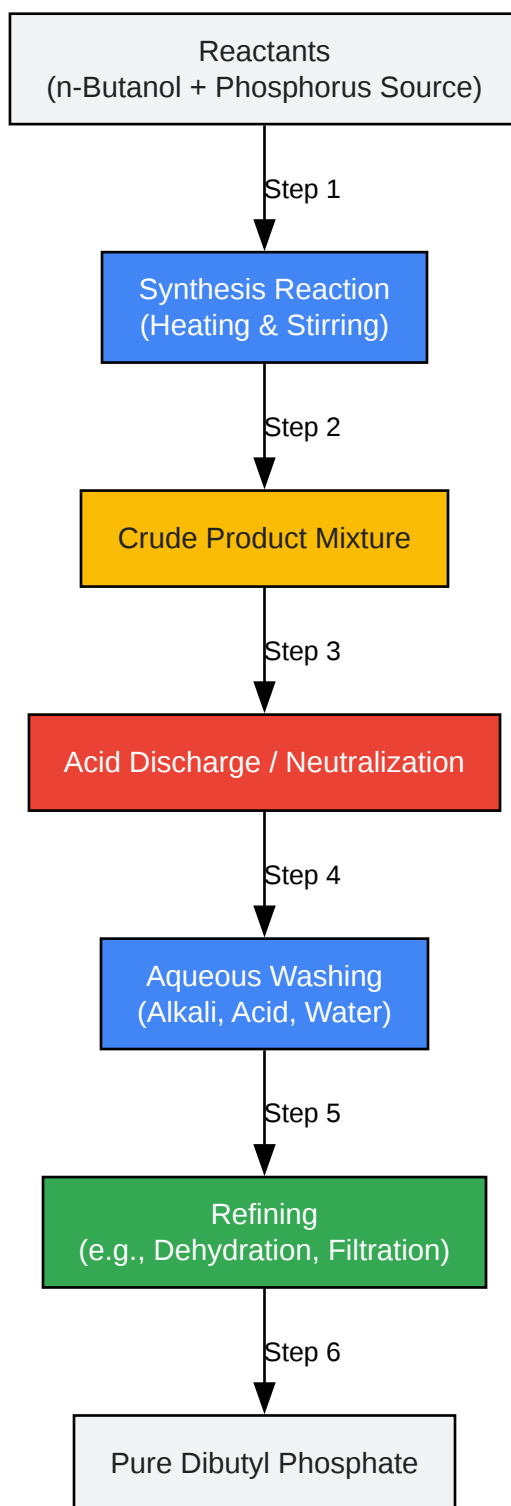
Procedure:

- Sample Collection: Calibrate a personal sampling pump to a flow rate between 1 and 3 L/min. Collect an air sample of 50 to 250 liters by drawing air through the PTFE filter.
- Sample Preparation:
 - Carefully transfer the filter to a glass jar.
 - Pipet 5.0 mL of an eluent (acetonitrile with an internal standard like tributyl phosphate) into the jar.
 - Cap the jar and agitate occasionally for 30 minutes.
- Derivatization:
 - Transfer 1.0 mL of the sample extract to a vial.
 - Add 100 µL of BSTFA to form the dibutyl trimethylsilyl phosphate derivative.
 - Shake the vial and let it stand for 30 minutes.
- GC Analysis:
 - Set the GC conditions: Injector at 220°C, Detector at 210°C, Column at 155°C.
 - Inject a 1 µL aliquot of the derivatized sample into the GC.

- Calibration and Quantification:
 - Prepare a calibration curve using at least six working standards of **dibutyl phosphate** (0.1 to 2 mg per sample).
 - Measure the peak area ratio of the DBP derivative to the internal standard.
 - Determine the mass of DBP in the sample from the calibration graph and calculate the concentration in the air volume sampled.

Visualization of Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis of **dibutyl phosphate** from butanol and a phosphorus source, followed by a purification sequence.



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Caption: A generalized workflow for the synthesis and purification of **dibutyl phosphate**.

Industrial and Research Applications

Dibutyl phosphate's unique chemical properties make it a valuable component in a variety of applications.

- **Catalysis and Polymerization:** It serves as an effective catalyst for cross-linking in the paint industry and is used as an organocatalyst for synthesizing polyesters via ring-opening polymerization.
- **Metal Extraction:** DBP is widely utilized as a solvent extractant for separating and purifying rare earth elements and actinides, such as uranium and thorium, from ores and nuclear fuel solutions.
- **Flame Retardants and Plasticizers:** It is incorporated into plastics, textiles, and coatings as a flame-retardant additive to enhance fire resistance. It also functions as a plasticizer, improving the flexibility of polymers.
- **Lubricants and Additives:** In industrial lubricants, DBP acts as an anti-wear agent and flame retardant, improving the performance and longevity of machinery in high-stress environments.
- **Other Applications:** It is also used as an antifoam agent in ore separation, an antistatic agent in the textile industry, and an intermediate in the synthesis of other organic chemicals.

Conclusion

Dibutyl phosphate is a significant chemical compound with well-defined properties and a broad spectrum of uses. Its roles as a catalyst, extractant, and performance-enhancing additive underscore its importance in fields ranging from materials science to nuclear chemistry. The established protocols for its synthesis and analysis enable precise control and quantification, facilitating its continued application and innovation in research and industry.

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